

Data Presentation: Kinase Inhibitory Profile

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Compound of Interest

Compound Name: ETP-46464

Cat. No.: B15618628

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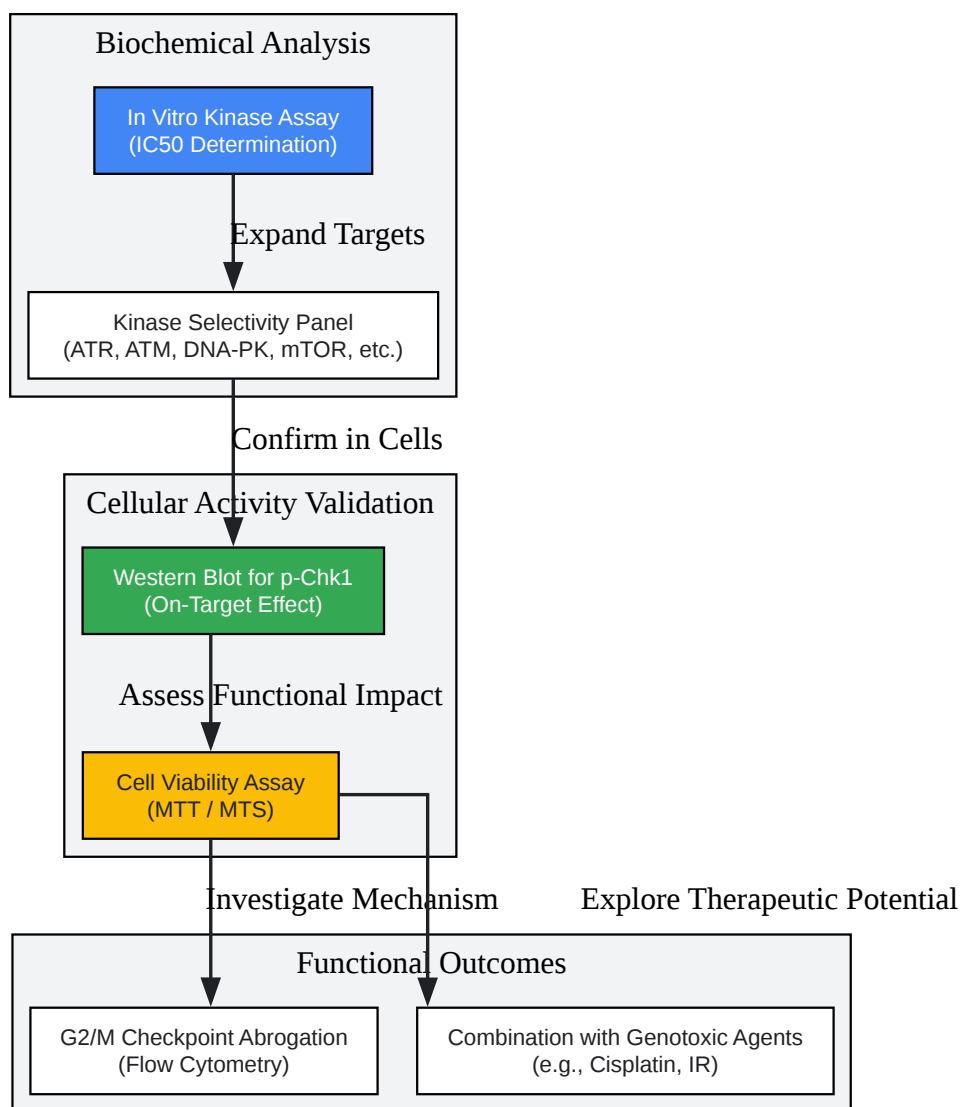
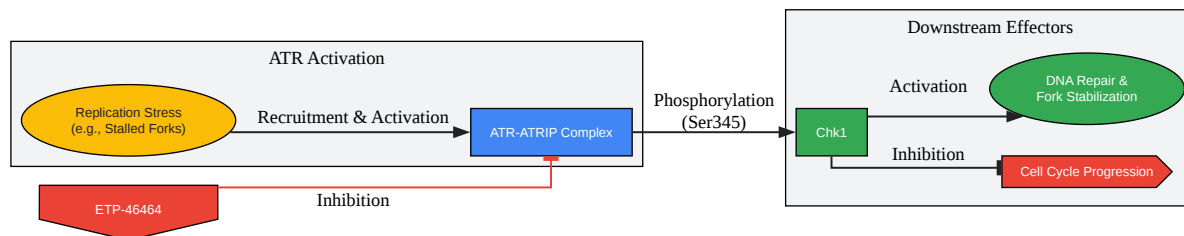
ETP-46464 exhibits a multi-kinase inhibitory profile, with high potency against ATR and mTOR. Its selectivity has been characterized against several members of the phosphatidylinositol 3-kinase-like kinase (PIKK) family, including ATM and DNA-PK. The following table summarizes the in vitro half-maximal inhibitory concentrations (IC₅₀) of **ETP-46464** against these key kinases.

Kinase Target	IC ₅₀ (nM)	Selectivity vs. ATR (Fold-Difference)
mTOR (mammalian Target of Rapamycin)	0.6	~23x more sensitive than ATR
ATR (Ataxia Telangiectasia and Rad3-related)	14 / 25 ¹	-
DNA-PK (DNA-dependent Protein Kinase)	36	~2.6-fold less sensitive than ATR
PI3Kα (Phosphoinositide 3-Kinase alpha)	170	~12-fold less sensitive than ATR
ATM (Ataxia Telangiectasia Mutated)	545	~39-fold less sensitive than ATR

¹ Note: IC50 values of 14 nM and 25 nM have been reported in cell-free and cellular assays, respectively.[\[2\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#) The data clearly indicates that while **ETP-46464** is a potent ATR inhibitor, it is most potent against mTOR.[\[1\]](#)[\[6\]](#)[\[7\]](#)

Signaling Pathway Visualization

The ATR signaling pathway is a critical component of the DNA damage response. Upon replication stress, such as stalled replication forks, ATR is activated and phosphorylates a cascade of downstream targets, most notably Chk1, to initiate cell cycle arrest and promote DNA repair.



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